

"molecular weight of 1,3,5-Trichloro-2,4,6-trifluorobenzene"

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Compound of Interest

Compound Name: 1,3,5-Trichloro-2,4,6-trifluorobenzene

Cat. No.: B1293905

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An In-depth Technical Guide to 1,3,5-Trichloro-2,4,6-trifluorobenzene

This technical guide provides a comprehensive overview of **1,3,5-Trichloro-2,4,6-trifluorobenzene**, a versatile fluorinated aromatic building block. The information is intended for researchers, scientists, and professionals in drug development and advanced organic synthesis.

Chemical Identity and Nomenclature

1,3,5-Trichloro-2,4,6-trifluorobenzene is a symmetrical aromatic compound where the benzene ring is substituted with three chlorine and three fluorine atoms in an alternating pattern. This substitution pattern imparts distinct chemical properties that make it a valuable intermediate in various synthetic applications.

Identifier	Value
IUPAC Name	1,3,5-trichloro-2,4,6-trifluorobenzene[1]
CAS Number	319-88-0[1][2]
Molecular Formula	C ₆ Cl ₃ F ₃ [1][2][3][4]
Molecular Weight	235.42 g/mol [3]
InChI Key	QPXZZPSKCVNHFW-UHFFFAOYSA-N[1][3]
SMILES	<chem>C1(=C(C(=C(C(=C1Cl)F)Cl)F)Cl)F</chem> [1][3]
Synonyms	sym-Trichlorotrifluorobenzene, 1,3,5-Trifluorotrichlorobenzene[1][2]

Physicochemical Properties

The physical and chemical properties of **1,3,5-Trichloro-2,4,6-trifluorobenzene** are summarized below. These characteristics are crucial for its handling, storage, and application in chemical reactions.

Property	Value
Appearance	Crystals[5]
Melting Point	62-64 °C[2][3][5]
Boiling Point	79.5 °C @ 12 mm Hg[2][5]
Density	1.706 g/cm ³ [2]
Flash Point	102 °C (216 °F)[3][5]
Solubility	Insoluble in water; Soluble in organic solvents like ethanol and acetone.[6]

Applications in Organic Synthesis

1,3,5-Trichloro-2,4,6-trifluorobenzene serves as a key intermediate in advanced organic synthesis. Its unique structure and reactivity are leveraged in the production of a wide range of

complex molecules.

- **Active Pharmaceutical Ingredients (APIs):** It is used as a starting material for synthesizing new classes of biologically active compounds.
- **Agrochemicals:** The compound is a building block in the development of novel pesticides and herbicides.[6]
- **Advanced Materials:** It finds applications in the creation of specialized polymers and other advanced materials with unique properties.

Safety and Handling

Appropriate safety precautions must be observed when handling this compound due to its irritant nature.

Hazard Identification	GHS Classification
Pictogram	Warning
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.[6]
Precautionary Statements	P261, P264, P271, P280, P302+P352, P305+P351+P338[6]
Hazard Codes	Xi (Irritant)[2]
Risk Phrases	R36/37/38 (Irritating to eyes, respiratory system and skin)[2]
Safety Phrases	S26, S36 (In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. Wear suitable protective clothing.)[2]

Storage: Store in a cool, dry, well-ventilated area away from heat sources and oxidizing agents. Keep containers tightly closed.

Experimental Protocols

While specific, detailed protocols for the synthesis of **1,3,5-Trichloro-2,4,6-trifluorobenzene** are not readily available in the cited literature, the synthesis of related compounds provides insight into potential synthetic routes. For instance, the synthesis of 1,3,5-Trifluorobenzene often starts from 1,3,5-trichlorobenzene.

Example Synthetic Protocol (Synthesis of 1,3,5-Trifluorobenzene from 1,3,5-Trichlorobenzene):

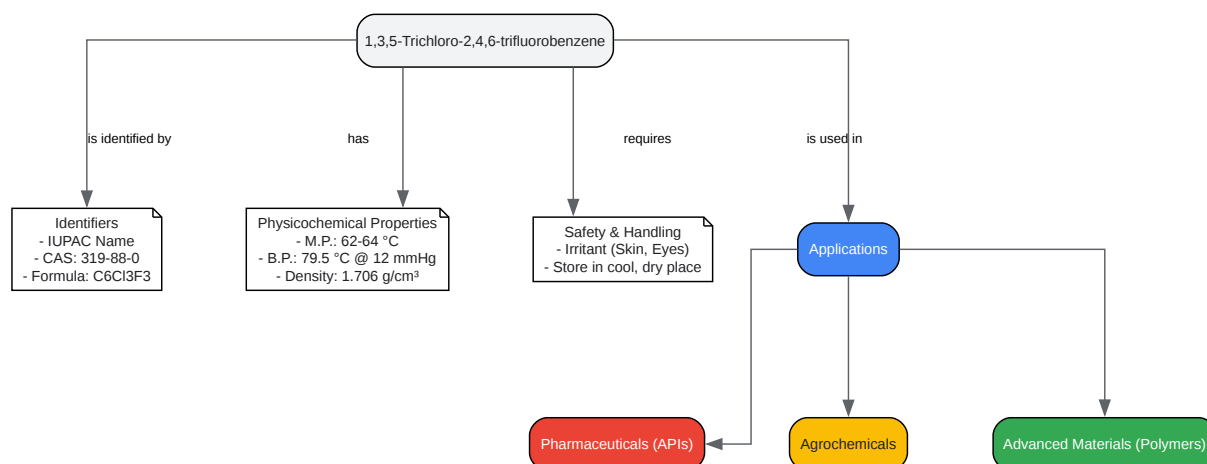
This reaction demonstrates a halogen exchange (Halex) reaction, a common method in fluorination chemistry.

- **Reaction Setup:** In a reaction flask, add the solvent, anhydrous potassium fluoride (KF), a phase transfer catalyst, and 1,3,5-trichlorobenzene.^[7]
- **Reaction Conditions:** Heat the mixture to reflux for a period of 6-14 hours.^[7] The reaction can also be facilitated using an ultrasonic probe.^[7]
- **Workup:** After the reaction is complete, remove the solvent via vacuum distillation.^[7]
- **Purification:** Subject the residue to steam distillation. The distillate is then extracted with petroleum ether.^[7]
- **Isolation:** The petroleum ether is removed by rotary evaporation, and the final product, 1,3,5-Trifluorobenzene, is collected by vacuum distillation.^[7]

This generalized protocol illustrates a common strategy for introducing fluorine atoms into an aromatic ring, which is relevant to the synthesis of the title compound.

Logical Relationship Diagram

The following diagram illustrates the key relationships between the identification, properties, and applications of **1,3,5-Trichloro-2,4,6-trifluorobenzene**.



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Caption: Informational overview of **1,3,5-Trichloro-2,4,6-trifluorobenzene**.

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